

Application Notes: Spectroscopic Analysis of 4'-Tetrahydropyranylglycine Containing Peptides

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4'-Tetrahydropyranylglycine**

Cat. No.: **B1274840**

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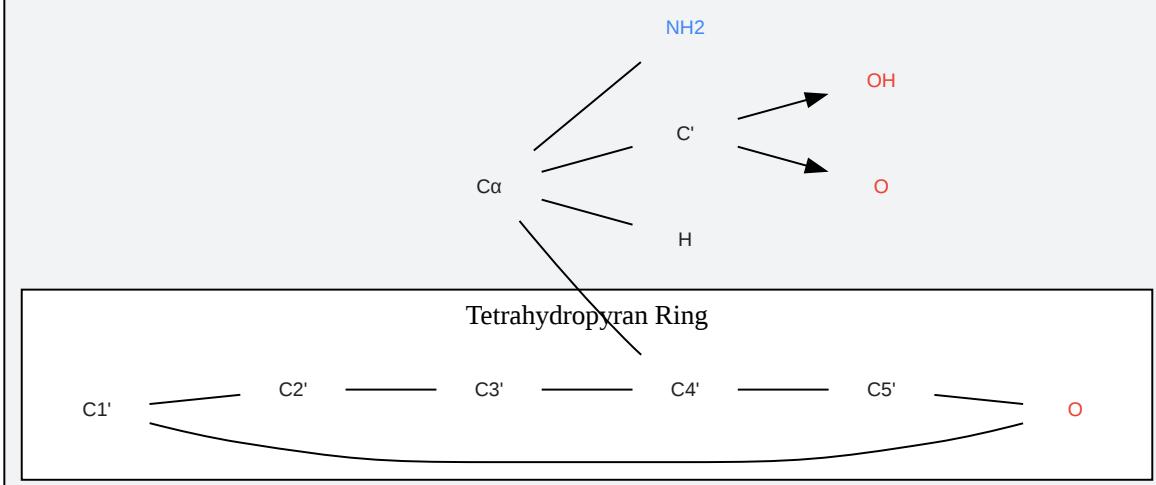
Introduction

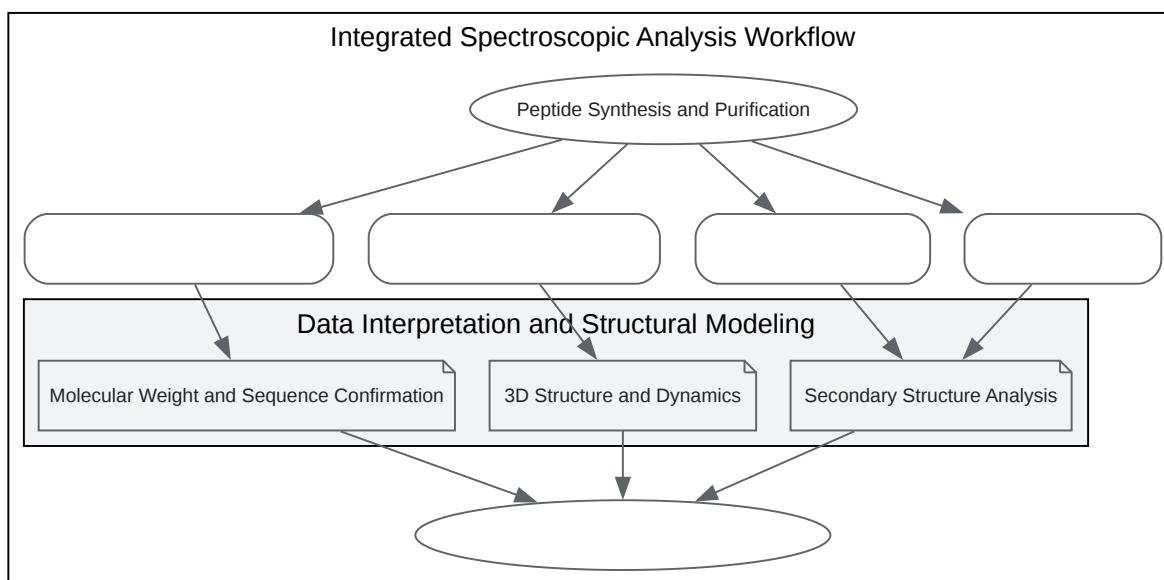
The incorporation of non-proteinogenic amino acids into peptides is a key strategy in modern drug discovery and materials science. These modifications can enhance proteolytic stability, modulate receptor affinity, and introduce novel functionalities. **4'-Tetrahydropyranylglycine** (Thp-gly) is a synthetic amino acid that introduces a bulky, heterocyclic side chain, potentially influencing peptide conformation and bioactivity. Accurate characterization of peptides containing Thp-gly is crucial for understanding their structure-activity relationships. This document outlines the application of various spectroscopic techniques for the comprehensive analysis of these modified peptides.

Chemical Structure of 4'-Tetrahydropyranylglycine

4'-Tetrahydropyranylglycine is an amino acid derivative featuring a tetrahydropyran ring attached to the alpha-carbon. This bulky, non-aromatic heterocyclic side chain can impose significant conformational constraints on the peptide backbone.

4'-Tetrahydropyanylglycine (Thp-gly)



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- To cite this document: BenchChem. [Application Notes: Spectroscopic Analysis of 4'-Tetrahydropyryanylglycine Containing Peptides]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1274840#spectroscopic-analysis-of-4-tetrahydropyryanylglycine-containing-peptides>

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